Technical Guide: Spectroscopic Profiling of 2-(Pyrrolidin-2-yl)-1H-pyrrole

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Compound of Interest

Compound Name:	*2-(Pyrrolidin-2-yl)-1h-pyrrole*
CAS No.:	*5666-13-7*
Cat. No.:	*B1266888*

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Executive Summary & Structural Logic

The molecule

consists of an electron-rich, aromatic pyrrole ring coupled at its C2 position to the C2 position of a saturated pyrrolidine ring. This connectivity creates a distinct spectroscopic signature characterized by the interplay between the aromatic

-system and the aliphatic cyclic amine.[1]

Structural Connectivity Diagram

The following diagram outlines the numbering scheme used throughout this guide to ensure accurate peak assignment.

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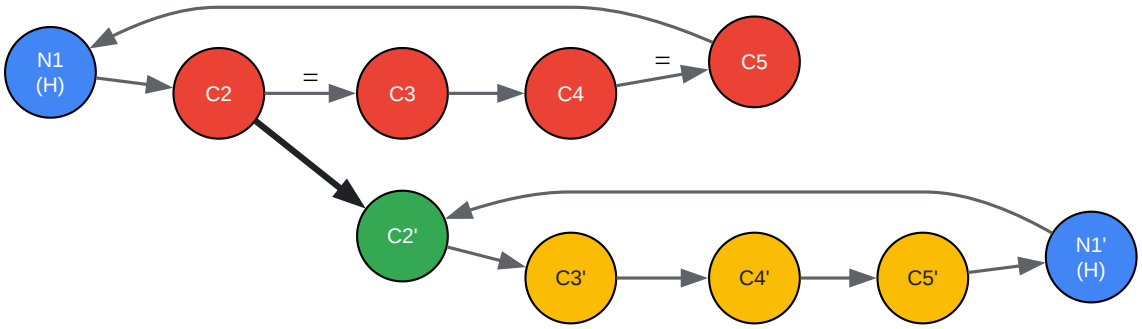


Figure 1: Connectivity and Numbering Scheme.
Pyrrole (Red) connected to Pyrrolidine (Yellow/Green) at C2-C2'.

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Mass Spectrometry (MS) Data

Objective: Confirm molecular weight and identify structural fragments.

Ionization Strategy

- ESI (Electrospray Ionization): Recommended for purity checks. The basic pyrrolidine nitrogen readily protonates.
- EI (Electron Impact): Recommended for structural elucidation (fragmentation).

Data Table: Major Ions (EI, 70 eV)

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m/z (Mass-to-Charge)	Relative Intensity	Assignment	Mechanism/Notes
136	M+ (Parent)		Molecular Ion. Moderate intensity due to stability of the pyrrole ring.
135	High		Loss of hydrogen, likely from the chiral center (C2') to form a conjugated iminium species.
70	100 (Base Peak)		Pyrrolidinium ion. Formed via -cleavage at the C2-C2' bond. Diagnostic of the unsubstituted pyrrolidine ring.
67	Medium		Pyrrolyl cation fragment.[2]
43	Low		Ring fragmentation (Retro-Diels-Alder type).

Scientist's Note: The dominance of the m/z 70 peak is the primary quality control marker. If this peak is obscured by m/z 84 or 98, suspect contamination with higher homologs (piperidine derivatives).

Infrared Spectroscopy (IR)

Objective: Differentiate between the two distinct nitrogen environments (aromatic vs. aliphatic).

Key Absorption Bands[1]

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Wavenumber ( )	Intensity	Vibrational Mode	Structural Assignment
3400 - 3300	Strong, Sharp		Pyrrole N-H. The sharp nature distinguishes it from the broader amine/amide bands.
3250 - 3100	Broad, Medium		Pyrrolidine N-H. Often broadened by hydrogen bonding.
2960 - 2850	Medium		Aliphatic C-H stretches (Pyrrolidine ring).
1580 - 1550	Medium		Aromatic ring breathing (Pyrrole).
730 - 740	Strong		C-H out-of-plane bending (Pyrrole).

Nuclear Magnetic Resonance (NMR)

Objective: The definitive structural proof. Solvent Selection:

is standard. However, if N-H protons are not visible due to exchange, switch to

.

H NMR Data (400 MHz,)

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Shift (, ppm)	Multiplicity	Integral	Assignment	Coupling (, Hz)
8.50 - 9.20	Broad s	1H	Pyrrole NH	Exchangeable.
6.75	td	1H	H5 (Pyrrole)	
6.15	q / m	1H	H3 (Pyrrole)	
6.05	m	1H	H4 (Pyrrole)	
4.20	t / dd	1H	H2' (Chiral Center)	. Deshielded by aromatic ring.
3.15 - 3.00	m	1H	H5'a (Pyrrolidine)	Germinal/Vicinal coupling complex.
2.95 - 2.80	m	1H	H5'b (Pyrrolidine)	
2.15 - 1.60	m	5H	H3', H4', NH	Overlapping multiplet envelope.

Application Insight (Coupling): The pyrrole protons H3, H4, and H5 exhibit characteristic coupling. H5 is usually the most deshielded of the carbon-bound protons due to its proximity to the heteroatom. H3 is slightly deshielded relative to H4 due to the substituent effect at C2.

C NMR Data (100 MHz,)

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Shift (, ppm)	Carbon Type	Assignment
132.5	Quaternary ( )	C2 (Pyrrole ipso)
117.5	CH	C5 (Pyrrole)
108.0	CH	C3 (Pyrrole)
105.5	CH	C4 (Pyrrole)
56.5	CH	C2' (Pyrrolidine methine)
46.8		C5' (Pyrrolidine methylene)
34.2		C3' (Pyrrolidine methylene)
25.5		C4' (Pyrrolidine methylene)

Experimental Protocol: Self-Validating Workflow

To ensure reproducibility and data integrity, follow this specific workflow for sample preparation and acquisition.

Reagent Preparation

- Solvent Drying: The Pyrrole NH is acidic ( ) and the Pyrrolidine NH is basic ( ). Trace water in can catalyze proton exchange, broadening signals. Use stored over activated 4Å molecular sieves.

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- Neutralization: If the sample was isolated as a salt (e.g., HCl salt), free-base it using

  in dichloromethane (DCM) prior to NMR to ensure the shifts match the tables above.

Analytical Workflow Diagram

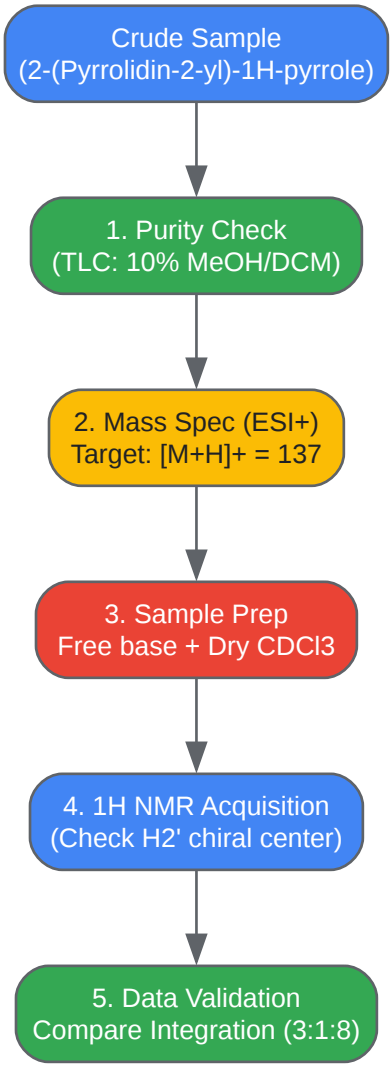


Figure 2: Validated Analytical Workflow for Spectroscopic Confirmation

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Troubleshooting Anomalies

- Missing NH Peaks: If the broad singlets at ~8.5 ppm or ~2.0 ppm are missing, it indicates rapid exchange with water. Action: Add a drop of

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; the peaks should vanish completely, confirming they were labile NH protons.

- Shift Drifts: The chemical shift of the pyrrolidine C2' proton (4.20 ppm) is concentration-dependent due to intermolecular H-bonding between the pyrrole NH and pyrrolidine N. Run samples at dilute concentrations (~10 mg/mL) for consistent results.

References

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Sources

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